

# Personal protective equipment for handling beta-D-sorbofuranose

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## Compound of Interest

Compound Name: *beta-D-sorbofuranose*

Cat. No.: *B12653063*

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## Essential Safety and Handling of beta-D-Sorbofuranose

For researchers, scientists, and drug development professionals, ensuring safe and effective handling of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for handling **beta-D-sorbofuranose**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

## Personal Protective Equipment (PPE)

When handling **beta-D-sorbofuranose**, it is crucial to use appropriate personal protective equipment to prevent exposure. The following PPE is recommended:

- **Eye/Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
- **Skin and Body Protection:** To prevent skin exposure, wear appropriate protective gloves and clothing.[\[1\]](#)
- **Respiratory Protection:** Under normal use conditions, respiratory protection is not required. However, if dust formation is likely, a particle filter is recommended.[\[1\]](#)

## Operational Plan: Handling and Storage

Proper handling and storage procedures are critical to maintain the stability of **beta-D-sorbofuranose** and ensure a safe laboratory environment.

Handling:

- Avoid contact with skin, eyes, or clothing.[\[1\]](#)
- Prevent ingestion and inhalation.[\[1\]](#)
- Minimize dust formation.[\[1\]](#)
- Wash hands thoroughly before breaks and immediately after handling the product.[\[1\]](#)

Storage:

- Keep containers tightly closed.
- Store in a dry, cool, and well-ventilated place.[\[1\]](#)
- Avoid excess heat and incompatible materials such as strong oxidizing agents.[\[1\]](#)

## Disposal Plan

Proper disposal of **beta-D-sorbofuranose** is essential to prevent environmental contamination.

- Waste Disposal: Sweep up and shovel the solid material into suitable containers for disposal.[\[1\]](#)
- Environmental Precautions: Avoid release into the environment.[\[1\]](#)

## Quantitative Data

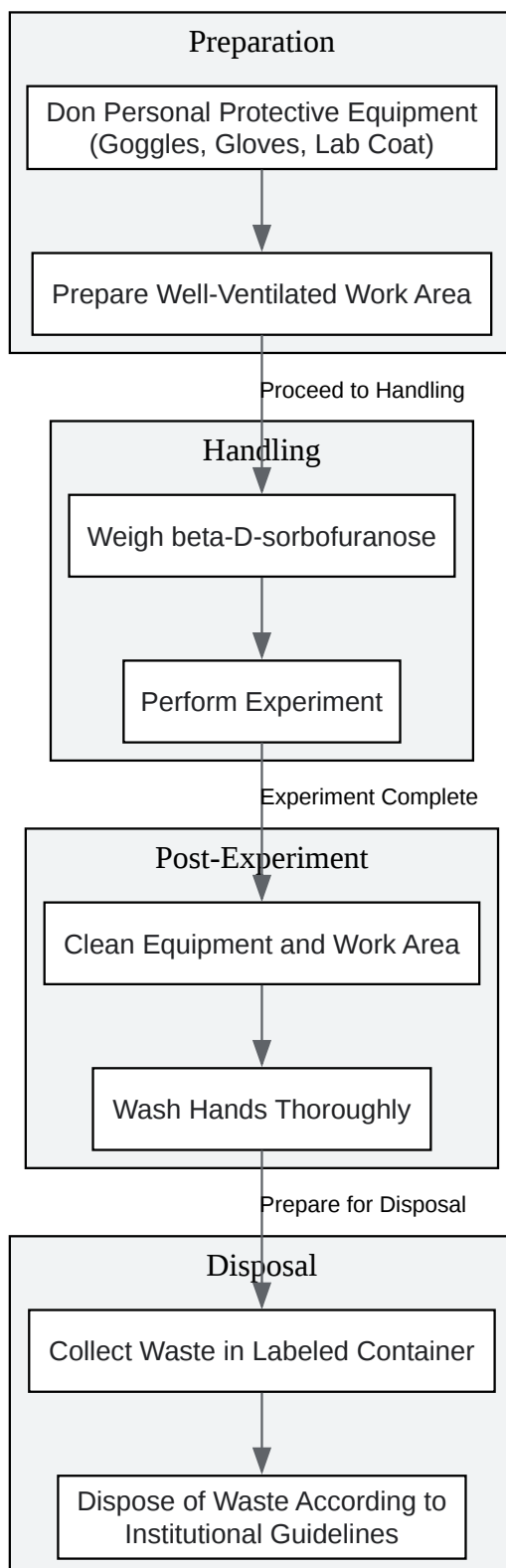
The following table summarizes the key physical and chemical properties of a closely related compound, beta-D-fructose, which can be used as a reference for **beta-D-sorbofuranose**.

Property	Value
Molecular Formula	C6 H12 O6
Molecular Weight	180.16
Appearance	White Solid
Odor	Odorless
pH	5-7 @ 25°C (1.8 %)
Melting Point/Range	103 - 105 °C / 217.4 - 221 °F

Data obtained from the Safety Data Sheet for beta-D-Fructose.[[1](#)]

## Experimental Workflow

The following diagram illustrates the standard workflow for handling **beta-D-sorbofuranose** in a laboratory setting.



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Handling workflow for **beta-D-sorbofuranose**.

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## References

- 1. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling beta-D-sorbofuranose]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12653063#personal-protective-equipment-for-handling-beta-d-sorbofuranose]

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